Application Notes and Protocols: KIO-301 Dosage and Administration

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Compound of Interest	
Compound Name:	*KIO-301*
CAS No.:	*1224953-72-3*
Cat. No.:	*B10860252*

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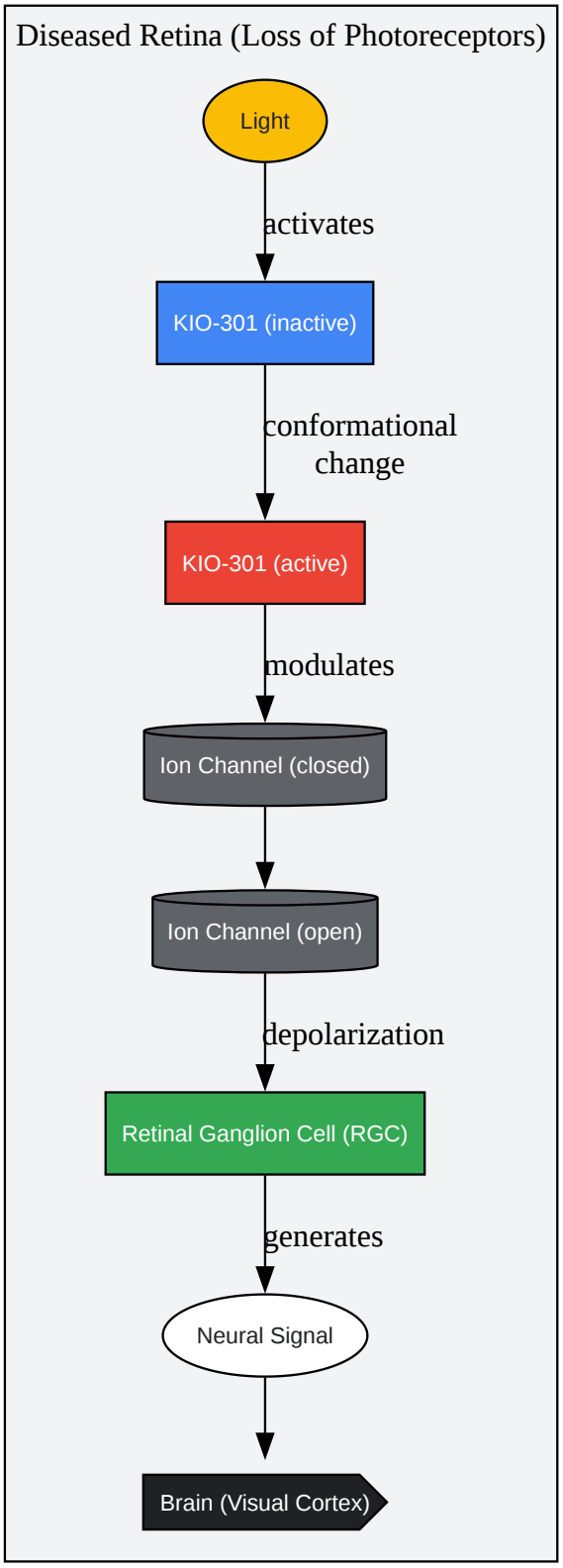
These application notes provide a comprehensive overview of the dosage, administration, and relevant experimental protocols for **KIO-301**, a novel molecular photoswitch designed to restore vision in patients with inherited retinal diseases.

Mechanism of Action

KIO-301 is a small molecule photoswitch that aims to confer light sensitivity to retinal ganglion cells (RGCs) after photoreceptors (rods and cones) have degenerated.[1][2] In healthy eyes, photoreceptors convert light into electrical signals that are transmitted to the brain via RGCs. In diseases like retinitis pigmentosa (RP), the death of photoreceptors leads to blindness, while RGCs often remain viable.[1] **KIO-301** selectively enters these surviving RGCs.[3][4] In the absence of light, the molecule remains in an "off" state. When exposed to light, it changes conformation to an "on" state, modulating ion channels within the RGCs and triggering a neural signal to the brain, thereby restoring a degree of light perception.

Signaling Pathway of **KIO-301**

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Caption: Signaling pathway of **KIO-301** in a retinal ganglion cell.

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Dosage and Administration Frequency

Clinical trials have investigated the dosage and administration of **KIO-301** via intravitreal (IVT) injection. The following tables summarize the dosing information from the completed Phase 1/2 ABACUS-1 trial and the planned Phase 2 ABACUS-2 trial.

Table 1: **KIO-301** Dosage and Administration in Clinical Trials

Clinical Trial	Dosage Groups	Administration Frequency	Route of Administration
ABACUS-1 (Phase 1/2)	7.5 µg	Single Dose	Intravitreal Injection
	25 µg	Single Dose	Intravitreal Injection
	50 µg	Single Dose	Intravitreal Injection
ABACUS-2 (Phase 2)	50 µg	Once every 6 weeks for 3 administrations	Intravitreal Injection
	100 µg	Once every 6 weeks for 3 administrations	Intravitreal Injection

Data sourced from clinical trial information.

Experimental Protocols

The following is a generalized protocol for the intravitreal administration of **KIO-301** in a preclinical research setting, such as in a mouse model of retinal degeneration. This protocol is synthesized from standard procedures for intravitreal injections in animal models and should be adapted based on specific experimental needs and institutional guidelines.

Objective

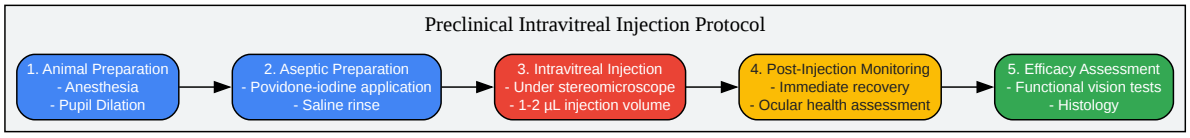
To deliver a precise dose of **KIO-301** into the vitreous humor of a mouse eye to target retinal ganglion cells.

Materials

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- **KIO-301** solution (prepared in a sterile, isotonic vehicle such as balanced salt solution)
- Anesthetic (e.g., ketamine/xylazine cocktail or isoflurane)
- Topical proparacaine hydrochloride (0.5%)
- Povidone-iodine solution (5%) and sterile saline for rinsing
- 33-gauge or smaller Hamilton syringe with a beveled or half-dome needle
- Stereomicroscope
- Animal warming pad
- Post-procedure eye lubricant

Experimental Workflow



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Caption: Workflow for preclinical intravitreal administration of **KIO-301**.

Procedure

- Animal Preparation:
  - Anesthetize the mouse using an approved institutional protocol. Confirm the depth of anesthesia by the absence of a pedal withdrawal reflex.
  - Place the anesthetized animal on a warming pad to maintain body temperature.
  - Apply a drop of topical proparacaine to the eye to be injected for local anesthesia.

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- (Optional) Apply a drop of a mydriatic agent (e.g., tropicamide) to dilate the pupil for better visualization of the injection site.

- Aseptic Technique:
  - Under a stereomicroscope, gently clean the ocular surface and surrounding area with a sterile cotton applicator soaked in 5% povidone-iodine solution.
  - After 30-60 seconds, rinse the eye with sterile saline to remove the povidone-iodine.
- Intravitreal Injection:
  - Carefully load the Hamilton syringe with the desired volume of **KIO-301** solution (typically 1-2 µL for a mouse eye), ensuring there are no air bubbles.
  - Gently proptose the eye using fine-tipped forceps.
  - Identify the injection site, which is typically through the pars plana, approximately 0.5-1.0 mm posterior to the limbus, to avoid damaging the lens.
  - Insert the needle at a 45-degree angle, pointing towards the posterior pole of the eye.
  - Slowly depress the plunger to inject the **KIO-301** solution into the vitreous cavity.
  - Hold the needle in place for 10-15 seconds to minimize reflux of the solution upon withdrawal.
  - Slowly withdraw the needle.
- Post-Injection Care and Monitoring:
  - Apply a sterile lubricant to the eye to prevent corneal drying.
  - Monitor the animal until it has fully recovered from anesthesia.
  - In the days following the injection, monitor for any signs of adverse events such as inflammation, infection, or cataracts. Ocular examinations can be performed at set time points (e.g., 4 hours, 1 day, 1 week, 2 weeks, 4 weeks post-injection).

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Efficacy and Safety Assessments

- Functional Vision: Assess visual function at baseline and various time points post-injection using methods such as optomotor response, light/dark box tests, or electroretinography (ERG) to measure retinal cell activity.
- Histology: At the end of the study, euthanize the animals and enucleate the eyes for histological analysis to assess the morphology of the retina and confirm the targeting of retinal ganglion cells.
- Safety: Monitor for intraocular inflammation and changes in intraocular pressure. Clinical chemistry and hematology can also be assessed.

Disclaimer: This protocol is intended for informational purposes for a research audience and should be adapted and approved by the user's institutional animal care and use committee (IACUC) or equivalent regulatory body.

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